

Application Note: Trimethyl(2-oxopropyl)azanium Chloride in Cationic Carrier Synthesis

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Compound of Interest

Compound Name: Trimethyl(2-oxopropyl)azanium chloride

CAS No.: 54541-46-7

Cat. No.: B106056

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Part 1: Executive Summary & Chemical Profile

Trimethyl(2-oxopropyl)azanium chloride (

) serves as a specialized cationizing agent in drug delivery. Its primary utility lies in functionalizing nucleophilic drug carriers (polymers, liposomes, proteins) to impart a permanent positive charge.

Key Functional Attributes:

- **Cationic Charge:** Enhances water solubility of hydrophobic carriers and promotes electrostatic interaction with negatively charged cell membranes (bioadhesion).
- **Ketone Reactivity:** Enables "click-like" conjugation to primary amines (

) via Schiff base formation followed by reduction, avoiding the ring-opening polymerization issues often seen with epoxide reagents.

- **Stability:** The resulting secondary amine linkage is chemically stable, preventing premature leakage of the cationic moiety during circulation.

Chemical Identity[1][2][3]

- IUPAC Name: **Trimethyl(2-oxopropyl)azanium chloride**[1]
- Common Name: Acetyltrimethylammonium chloride
- CAS Number: 54541-46-7 (or 6065-54-9 for general salt)
- Molecular Formula:
- Role: Cationic Ligand / Functionalizing Reagent

Part 2: Mechanism of Action in Drug Release

The incorporation of **Trimethyl(2-oxopropyl)azanium chloride** into a drug delivery system (DDS) fundamentally alters its physicochemical properties to control release kinetics.

Mucoadhesion & Cellular Uptake

The permanent quaternary ammonium group interacts electrostatically with the anionic sialic acid residues on mucosal surfaces (e.g., intestinal or nasal mucosa). This prolongs the residence time of the DDS at the absorption site, enhancing bioavailability.

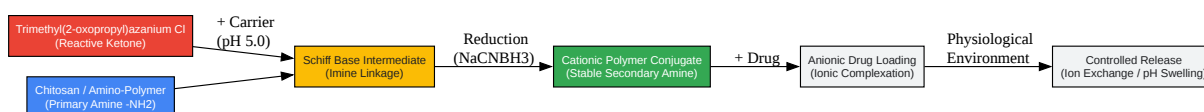
Ion-Exchange Controlled Release

When grafted onto a polymer backbone (e.g., Chitosan), the quaternary ammonium groups act as anion exchange sites. Anionic drugs (e.g., Insulin, Diclofenac, DNA) can be loaded via ionic complexation. Release is triggered by:

- **Ionic Strength:** Exchange with physiological ions (,).
- **pH Change:** Protonation/deprotonation of the carrier matrix.

Diagram: Functionalization & Release Pathway

The following diagram illustrates the synthesis of a cationic chitosan carrier using this reagent and the subsequent drug release mechanism.



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Figure 1: Reaction pathway for grafting **Trimethyl(2-oxopropyl)azanium chloride** onto amino-polymers and the subsequent drug loading/release mechanism.

Part 3: Experimental Protocols

Protocol 1: Synthesis of Cationic Chitosan via Reductive Amination

This protocol describes the grafting of **Trimethyl(2-oxopropyl)azanium chloride** onto Chitosan to create a water-soluble, mucoadhesive derivative.

Reagents Required:

- Chitosan (Low Molecular Weight, Deacetylation > 75%)
- **Trimethyl(2-oxopropyl)azanium chloride** (Reagent Grade)
- Sodium Cyanoborohydride ()
- Acetic Acid ()

- Dialysis Tubing (MWCO 12-14 kDa)

Step-by-Step Methodology:

- Dissolution: Dissolve

of Chitosan in

of

acetic acid. Stir overnight to ensure complete dissolution.

- Reagent Addition: Add **Trimethyl(2-oxopropyl)azanium chloride** (

, molar excess relative to amine units) to the solution.

- Schiff Base Formation: Adjust pH to

using

. Stir for

at room temperature to allow imine formation between the ketone of the reagent and the amine of chitosan.

- Reduction: Add

(

) slowly to the mixture. Caution: Perform in a fume hood; cyanide byproducts are possible. Stir for

at room temperature.

- Precipitation: Pour the reaction mixture into excess Acetone (

) to precipitate the polymer. Filter and wash with ethanol.

- Purification: Redissolve the precipitate in deionized water and dialyze against distilled water for

to remove unreacted reagent and salts.

- Drying: Lyophilize (freeze-dry) the solution to obtain the Acetonyl-Trimethylammonium Chitosan (ATMAC) powder.

Protocol 2: Characterization of the Cationic Carrier

Validation of the synthesis is critical to ensure the quaternary ammonium group is covalently attached.

Technique	Expected Observation	Purpose
FTIR Spectroscopy	Appearance of peak at $\sim 1480\text{ cm}^{-1}$ (C-H bending of trimethyl group). Disappearance of ketone C=O peak (1710 cm^{-1}) from free reagent.	Confirm covalent attachment.
^1H NMR (D_2O)	Strong singlet at $\sim 3.2\text{ ppm}$ ($\text{N}^+(\text{CH}_3)_3$).	Quantify Degree of Substitution (DS).
Zeta Potential	Shift from $+10\text{ mV}$ (Native Chitosan at pH 7) to $> +30\text{ mV}$ (ATMAC).	Verify surface charge density.

Protocol 3: In Vitro Drug Release Study (Anionic Model Drug)

Objective: Evaluate the release profile of an anionic drug (e.g., Diclofenac Sodium or siRNA) from the cationic matrix.

Methodology:

- Drug Loading:
 - Dissolve
 - of ATMAC in
 - water.

- Add

of Diclofenac Sodium (dissolved in water).
- Stir for

to allow ionic complexation (Nanoparticle formation via ionotropic gelation).
- Release Setup:
 - Place the drug-loaded nanoparticle suspension into a dialysis bag (MWCO 3.5 kDa).
 - Immerse in

Phosphate Buffered Saline (PBS, pH 7.4) at

.
 - Maintain sink conditions with constant stirring ().
- Sampling:
 - Withdraw

aliquots at predetermined intervals ().
 - Replace with fresh PBS immediately.
- Quantification:
 - Analyze samples via UV-Vis Spectrophotometry (e.g., 276 nm for Diclofenac).
 - Calculate Cumulative Release (%) vs. Time.

Part 4: Data Analysis & Troubleshooting

Expected Release Profiles

The release of anionic drugs from Trimethyl(2-oxopropyl)azanium-modified systems typically follows a biphasic profile:

- Burst Effect (0-2 h): Release of surface-adsorbed drug (~20-30%).
- Sustained Release (2-24 h): Diffusion-controlled release governed by ion exchange with phosphate ions in the buffer.

Troubleshooting Guide:

Issue	Probable Cause	Corrective Action
Low Drug Loading	Insufficient cationic charge density.	Increase the molar ratio of reagent during synthesis; verify DS via NMR.
Rapid "Dump" Release	Weak ionic interaction.	Cross-link the polymer matrix (e.g., with TPP or Glutaraldehyde) to tighten the network.
Precipitation during Loading	Charge ratio mismatch.	Optimize the N/P ratio (Nitrogen from polymer / Phosphate from drug). Add drug dropwise.

Part 5: References

- PubChem. (n.d.). 2-Acetyloxypropyl(trimethyl)azanium;chloride.[2] National Library of Medicine.[2] Retrieved from [\[Link\]](#) (Note: Structural analog reference for chemical identity).
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Sources

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- 2. 2-Acetyloxypropyl(trimethyl)azanium;chloride;iodide | C₈H₁₈ClINO₂- | CID 23615520 - PubChem [pubchem.ncbi.nlm.nih.gov]
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